

Troubleshooting inconsistent exosome inhibition with GW4869

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Compound of Interest

Compound Name: GW4869

Cat. No.: B050192

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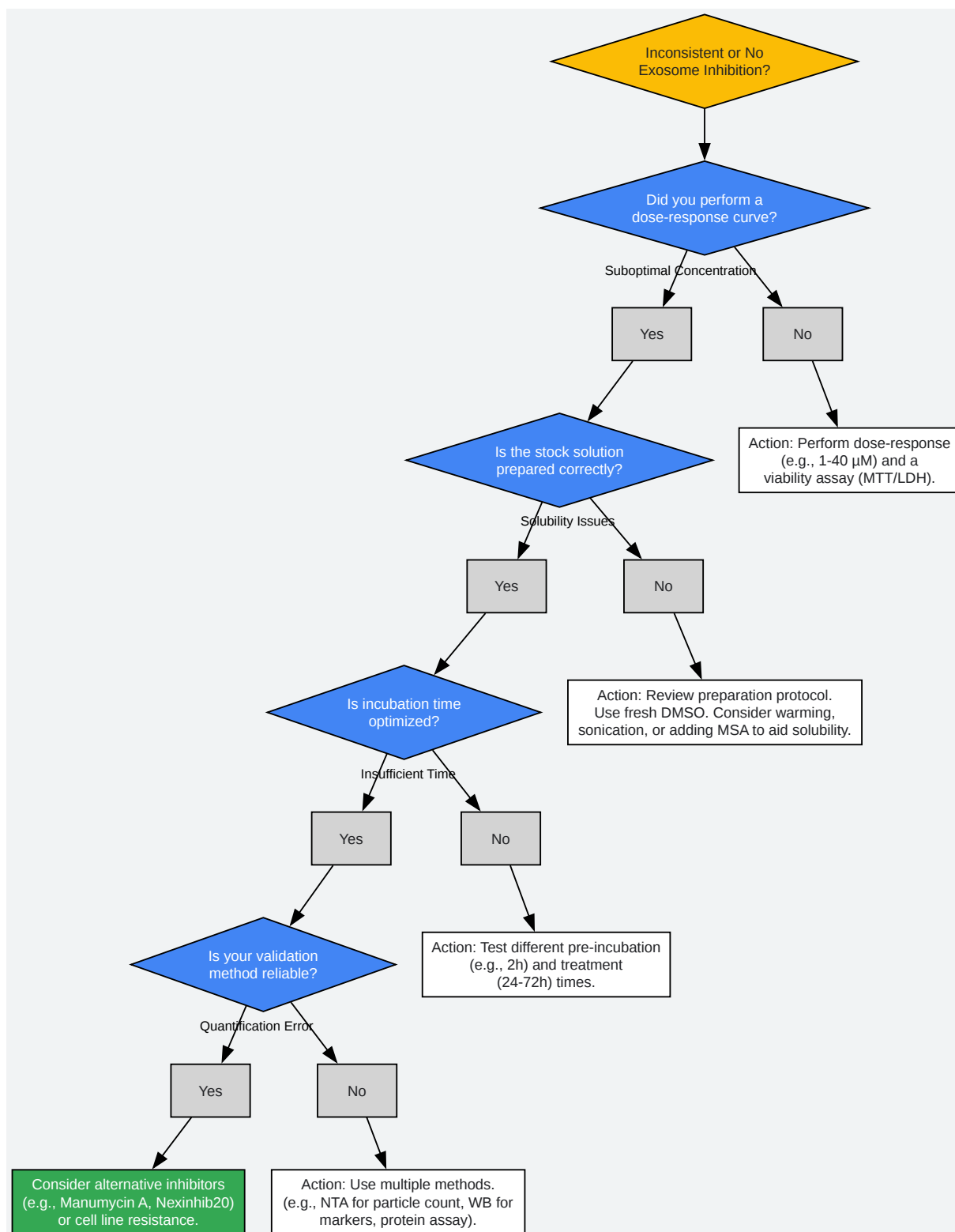
Technical Support Center: Troubleshooting GW4869

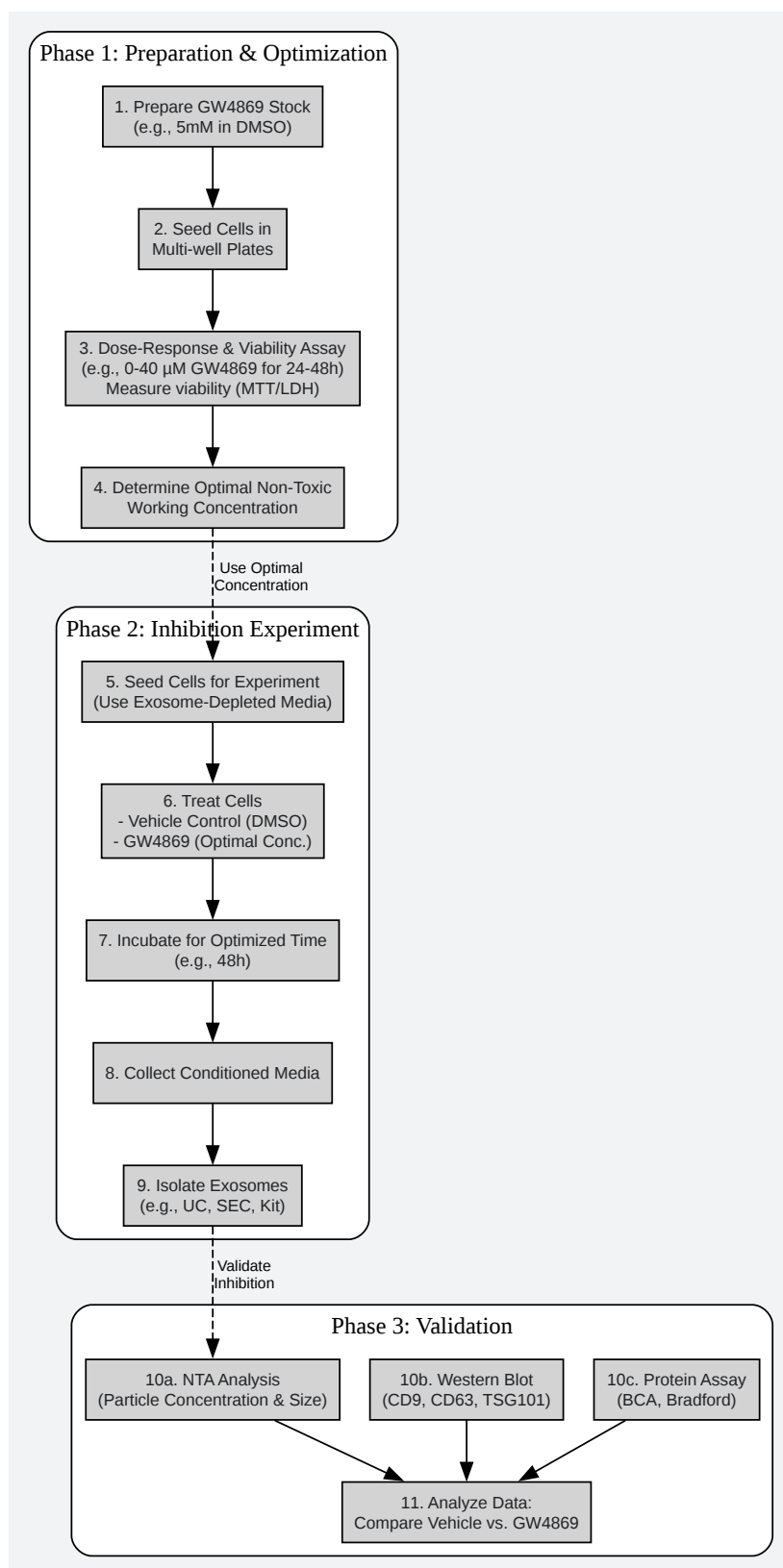
Welcome to the technical support center for **GW4869**, a widely used inhibitor for exosome biogenesis and release. This guide provides troubleshooting tips and answers to frequently asked questions to help you achieve consistent and reliable results in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **GW4869** and what is its mechanism of action?

GW4869 is a cell-permeable, non-competitive inhibitor of neutral sphingomyelinase (nSMase). [1][2] It functions by blocking the enzymatic activity of nSMase, which is responsible for converting sphingomyelin into ceramide.[3] The generation of ceramide is a key step in the ESCRT-independent pathway of exosome biogenesis, where it facilitates the inward budding of the multivesicular body (MVB) membrane to form intraluminal vesicles (ILVs).[2][4] By preventing ceramide formation, **GW4869** inhibits the creation of these ILVs, which would otherwise be released as exosomes when the MVB fuses with the cell membrane.[2][4]





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